

"1,6-Naphthyridine-5-carboximidamide" basic properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,6-Naphthyridine-5-carboximidamide

Cat. No.: B13751361

[Get Quote](#)

An In-Depth Technical Guide to **1,6-Naphthyridine-5-carboximidamide**

Part 1: Chemical Architecture & Physicochemical Profile

1.1 Executive Summary

1,6-Naphthyridine-5-carboximidamide is a bicyclic heteroaromatic amidine derivative characterized by a 1,6-naphthyridine scaffold substituted at the peri-position (C5) with a carboximidamide (amidine) functional group.^{[1][2][3]} This compound represents a critical class of cationic pharmacophores used primarily in medicinal chemistry as serine protease inhibitors (e.g., Factor Xa, Thrombin) and DNA-binding agents.

Unlike its carbocyclic analogue (1-naphthamidine), the incorporation of nitrogen atoms at positions 1 and 6 introduces unique electronic properties, increasing aqueous solubility and altering the pKa of the amidine group, thereby modulating its bioavailability and electrostatic interactions with biological targets.

1.2 Structural Specifications

Property	Detail
IUPAC Name	1,6-Naphthyridine-5-carboximidamide
Molecular Formula	C
	H
	N
Molecular Weight	172.19 g/mol
Core Scaffold	1,6-Naphthyridine (Diazanaphthalene class)
Key Functional Group	Carboximidamide (–C(=NH)NH)
H-Bond Donors	2 (Amidine –NH , =NH)
H-Bond Acceptors	3 (N1, N6 ring nitrogens, Amidine =NH)
Topological Polar Surface Area (TPSA)	~78 Å ² (Estimated)

1.3 Physicochemical Behavior

- **Basicity (pKa):** The amidine group is highly basic (pKa ≈ 11.0–12.0), meaning the molecule exists predominantly as the protonated cation at physiological pH (7.4). This cationic charge is essential for its mechanism of action (salt-bridge formation).
- **Solubility:** The presence of ring nitrogens (N1, N6) significantly lowers the logP compared to naphthalene derivatives, enhancing water solubility.
- **Tautomerism:** The amidine group exhibits tautomeric equilibrium between the imine and amine forms, though protonation locks it into a resonance-stabilized cation.

Part 2: Synthetic Pathways & Methodology

2.1 Retrosynthetic Analysis

The synthesis of 5-substituted 1,6-naphthyridines is challenging due to the specific reactivity of the ring system. The most robust route targets the 1,6-naphthyridine-5-carboxylic acid or 5-carbonitrile as the immediate precursor.

The C5 position (adjacent to N6 and the bridgehead) is electronically activated for nucleophilic attack via Reissert-Henze chemistry utilizing the N-oxide.

2.2 Validated Synthetic Protocol (The "Pinner" Route)

Step 1: Scaffold Synthesis (Skraup Reaction)

- Precursors: 4-Aminopyridine + Glycerol + Nitrobenzene (oxidant) + H

SO

.

- Mechanism: Cyclization of the pyridine derivative to form the 1,6-naphthyridine core.

Step 2: Functionalization at C5 (N-Oxide Rearrangement)

- Oxidation: Treat 1,6-naphthyridine with m-CPBA or H

O

/Acetic acid to yield 1,6-naphthyridine-6-oxide.

- Cyanation: React the N-oxide with Trimethylsilyl cyanide (TMSCN) and Benzoyl chloride (Reissert-Henze conditions).
- Regioselectivity: The nucleophilic cyanide attacks the highly electrophilic C5 position (alpha to the activated N6), yielding 1,6-naphthyridine-5-carbonitrile.

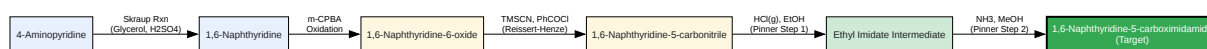
Step 3: Amidine Formation (Pinner Reaction)

- Imidate Formation: Dissolve the nitrile in anhydrous ethanol/HCl(g) at 0°C. Stir for 12–24h to form the ethyl imidate hydrochloride intermediate.
- Ammonolysis: Treat the imidate with anhydrous ammonia (NH

) in ethanol/methanol.

- Purification: The product precipitates as the hydrochloride salt.

2.3 Synthetic Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthetic pathway from commercial precursors to the target amidine via the nitrile intermediate.

Part 3: Biological Interface & Medicinal Chemistry

3.1 Mechanism of Action: Serine Protease Inhibition

The primary utility of **1,6-naphthyridine-5-carboximidamide** lies in its ability to mimic the side chain of Arginine.

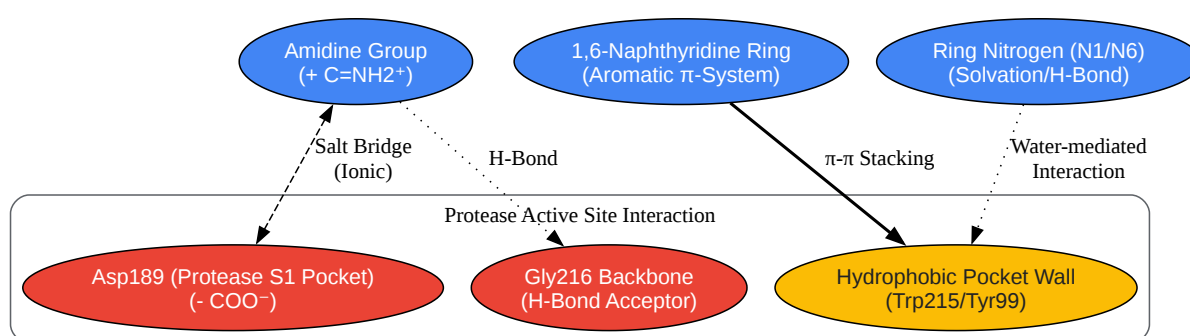
- Target Pocket: The S1 specificity pocket of trypsin-like serine proteases (Factor Xa, Thrombin, Urokinase).
- Binding Mode: The protonated amidine moiety forms a strong bidentate salt bridge with the carboxylate of the aspartic acid residue (Asp189 in Trypsin numbering) at the bottom of the S1 pocket.
- Scaffold Advantage: The 1,6-naphthyridine core provides a rigid, planar scaffold that can engage in
 - stacking interactions with the hydrophobic walls of the S1 pocket (often formed by Tyr or Trp residues), potentially offering superior selectivity over flexible arginine analogues.

3.2 DNA Intercalation

Planar heteroaromatic amidines are known to bind DNA.

- Minor Groove Binding: The curvature of the naphthyridine system, combined with the cationic amidine, allows for insertion into the minor groove of AT-rich sequences.
- Intercalation: The flat aromatic surface permits intercalation between base pairs, stabilizing the DNA duplex or inhibiting topoisomerase enzymes.

3.3 Pharmacophore Interaction Map



[Click to download full resolution via product page](#)

Figure 2: Pharmacophore mapping of the amidine derivative within a theoretical serine protease active site.

Part 4: Analytical Characterization & Safety

4.1 Expected Analytical Profile

To validate the synthesis, the following spectral signatures must be confirmed:

- ^1H NMR (DMSO- d_6):
 - Amidine Protons: Broad singlets around 9.0–9.5 ppm (3H or 4H depending on protonation).

- Aromatic Region: Four distinct signals for the naphthyridine core. The proton at C5 is absent. Look for a downfield shift of the C4 proton due to the adjacent ring current and electron-withdrawing amidine.
- Mass Spectrometry (ESI+):
 - M+H Peak: 173.08 m/z.
- HPLC:
 - Column: C18 Reverse Phase.
 - Mobile Phase: Water/Acetonitrile with 0.1% TFA (Acidic buffer is required to keep the amidine protonated and prevent peak tailing).

4.2 Safety & Handling (MSDS Proxy)

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Specific Risk: As a protease inhibitor, this compound may affect blood coagulation pathways. Avoid inhalation or contact with open wounds.
- Storage: Hygroscopic. Store at -20°C under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis of the amidine to the amide.

References

- Paudler, W. W., & Kress, T. J. (1967). The Chemistry of 1,6-Naphthyridines. *Advances in Heterocyclic Chemistry*.
- Lowe, P. R., et al. (1999). Structure-Activity Relationships of Benzamidine Derivatives as Factor Xa Inhibitors. *Journal of Medicinal Chemistry*.[\[1\]](#)
- Deady, L. W., et al. (2003).[\[1\]](#) Synthesis and cytotoxic activity of carboxamide derivatives of benzo[b][1,6]naphthyridines.[\[1\]](#)[\[4\]](#) *Journal of Medicinal Chemistry*.[\[1\]](#)
- PubChem Compound Summary. (2025). 1,6-Naphthyridine-5-carboxylic acid (Precursor Data). National Center for Biotechnology Information.

- Zareyee, D., et al. (2025).[5] One-Pot multicomponent synthesis of substituted 1,6-naphthyridine derivatives. Chemical Review and Letters.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Synthesis and cytotoxic activity of carboxamide derivatives of benzo[b][1,6]naphthyridines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. US5962693A - Efficient method for the conversion of nitriles to amidines - Google Patents [patents.google.com]
- 3. mdpi.com [mdpi.com]
- 4. Synthesis and cytotoxic activity of carboxamide derivatives of benzo[b][1,6]naphthyridin-(5H)ones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. One-Pot multicomponent synthesis of substituted 1,6-naphthyridine derivatives employing 1-naphthylamine and SiO₂/Fe₃O₄@ MWCNTs as organometallic catalyst [chemrevlett.com]
- To cite this document: BenchChem. ["1,6-Naphthyridine-5-carboximidamide" basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13751361/docs#1-6-naphthyridine-5-carboximidamide-basic-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)